

Application of C.I. Acid Violet 48 in Textile Dyeing Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid Violet 48

Cat. No.: B1624508

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Introduction

C.I. Acid Violet 48 is a weak acid dye known for its application in dyeing protein and polyamide fibers.[1] Belonging to the anthraquinone class, it presents as a dark reddish-brown powder that is soluble in water.[2] Its coloration is pH-sensitive, appearing red in acidic conditions, dark purple in neutral, and light purple in alkaline environments.[1] This dye is primarily utilized for coloring wool, silk, and nylon, forming ionic bonds with the fibers under acidic conditions to achieve good colorfastness.[1][3][4] It is recognized for its high wet fastness and compatibility with other dyes, making it suitable for various dyeing processes.[1]

Application Notes

C.I. Acid Violet 48 is favored for its vibrant color and good stability, making it suitable for both dyeing and direct printing on wool and silk fabrics.[5] It demonstrates good solubility, particularly at elevated temperatures, with a solubility of 80g/L at 90°C.[5] When dyeing blended fabrics, it imparts a similar color depth to both nylon and wool, while silk is dyed to a lighter shade. Polyester and cellulosic fibers are generally not stained, which allows for good color consistency in blends.[5] Although its leveling properties are considered moderate, the use of leveling agents and controlled heating can significantly improve the uniformity of the dyeing.[5]

Key Characteristics:

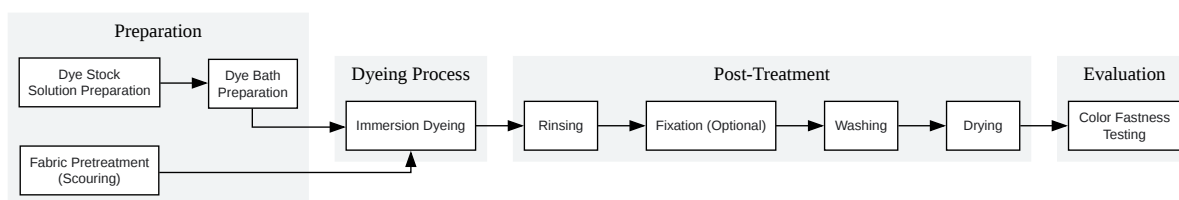
- **High Wet Fastness:** Dyed fabrics exhibit good color stability in wet conditions.[1]

- **Good Compatibility:** Can be mixed with other dyes for various dyeing processes.[1]
- **Vibrant Color:** Produces a bluer shade on wool with high color yield, ideal for medium to dark colors.[5]

Experimental Protocols

The following protocols are generalized procedures for the application of **C.I. Acid Violet 48** in laboratory settings for dyeing wool, silk, and nylon fibers. Researchers should optimize these conditions based on the specific substrate and desired outcome.

Diagram: General Experimental Workflow for Textile Dyeing



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Caption: General workflow for dyeing textiles with acid dyes.

Protocol 1: Dyeing of Wool with C.I. Acid Violet 48

This protocol outlines a standard procedure for dyeing wool fibers.

Materials:

- Wool fabric/yarn
- **C.I. Acid Violet 48**

- Acetic acid (or other acid donor)
- Leveling agent (e.g., fatty alcohol sulfate)
- Sodium sulfate (Glauber's salt)
- Deionized water
- Beakers, graduated cylinders, and a thermostatically controlled water bath or dyeing machine.

Procedure:

- Pretreatment (Scouring): Wash the wool material in a solution containing a non-ionic detergent at 40-50°C for 20-30 minutes to remove impurities. Rinse thoroughly with warm and then cold water.
- Dye Bath Preparation:
 - Prepare a dye stock solution (e.g., 1% w/v) by dissolving **C.I. Acid Violet 48** in hot deionized water (approximately 90°C).[\[5\]](#)
 - Fill the dyeing vessel with deionized water to the required liquor ratio (e.g., 1:20).
 - Add the required amount of leveling agent and sodium sulfate to the dyebath.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Dyeing:
 - Immerse the pre-wetted wool material into the dyebath at 40°C.
 - Add the calculated amount of dye stock solution.
 - Raise the temperature to 90-98°C at a rate of 1-2°C per minute.
 - Maintain this temperature for 30-60 minutes, ensuring gentle agitation.
- Post-Treatment:

- Cool the dyebath down to 70°C.
- Remove the dyed material and rinse with warm and then cold water until the water runs clear.
- An optional fixation step can be performed to enhance fastness.
- Wash with a non-ionic detergent at 40-50°C for 15 minutes.
- Rinse and air dry.

Table 1: Dyeing Parameters for Wool

Parameter	Recommended Value
Dye Concentration	1-3% (on weight of fiber, o.w.f)
Liquor Ratio	1:20
pH	4.5 - 5.5
Temperature	90 - 98°C
Time	30 - 60 minutes
Acetic Acid	1-2 g/L
Leveling Agent	0.5 - 1.0 g/L
Sodium Sulfate	5-10 g/L

Protocol 2: Dyeing of Silk with C.I. Acid Violet 48

This protocol provides a method for dyeing silk fibers. Silk is more sensitive to harsh conditions than wool.

Materials:

- Silk fabric/yarn
- **C.I. Acid Violet 48**

- Acetic acid or formic acid
- Leveling agent
- Deionized water
- Dyeing equipment

Procedure:

- Pretreatment (Degumming): Treat the silk in a mild soap solution at 80-90°C to remove sericin. Rinse thoroughly.
- Dye Bath Preparation:
 - Prepare a dye stock solution as described for wool.
 - Set up the dyebath with the required liquor ratio (e.g., 1:30).
 - Add the leveling agent.
 - Adjust the pH to 4.0-5.0 with acetic acid.
- Dyeing:
 - Enter the wet silk into the dyebath at room temperature.
 - Add the dye solution.
 - Gradually raise the temperature to 85-90°C.
 - Continue dyeing for 45-60 minutes.
- Post-Treatment:
 - Cool the dyebath slowly.
 - Rinse the silk with warm and cold water.

- Wash with a neutral detergent.
- Rinse and dry at a moderate temperature.

Table 2: Dyeing Parameters for Silk

Parameter	Recommended Value
Dye Concentration	0.5-2% (o.w.f)
Liquor Ratio	1:30
pH	4.0 - 5.0
Temperature	85 - 90°C
Time	45 - 60 minutes
Acetic Acid	0.5-1.5 g/L
Leveling Agent	0.5 - 1.0 g/L

Protocol 3: Dyeing of Nylon with C.I. Acid Violet 48

This protocol details the procedure for dyeing nylon fibers.

Materials:

- Nylon fabric/yarn
- **C.I. Acid Violet 48**
- Acetic acid or sulfamic acid[\[6\]](#)[\[7\]](#)
- Leveling agent
- Deionized water
- Dyeing apparatus

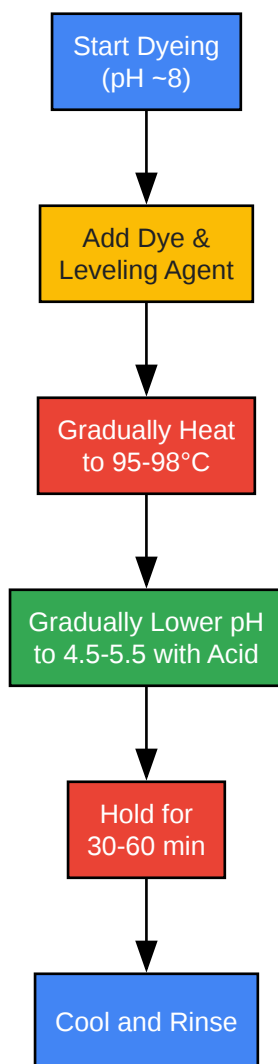
Procedure:

- Pretreatment: Scour the nylon material with a non-ionic detergent to remove any finishes or impurities. Rinse well.
- Dye Bath Preparation:
 - Prepare the dye stock solution.
 - Prepare the dyebath at the desired liquor ratio (e.g., 1:20).[8]
 - Add a leveling agent.[8]
 - Initially, the pH can be set higher (around 8) and gradually lowered during the dyeing process to ensure even dye uptake.[9] Alternatively, start with a pH of 4.5-5.5.[8]
- Dyeing:
 - Immerse the nylon in the dyebath at approximately 40°C.
 - Add the dye solution.
 - Raise the temperature to 95-98°C.[9]
 - Hold at this temperature for 30-60 minutes.[8]
 - If gradual pH reduction is used, add the acid portion-wise.
- Post-Treatment:
 - Cool the dyebath to 70°C before removing the fabric.
 - Rinse thoroughly with water.[9]
 - A fixing agent can be used to improve wash fastness.[9]
 - Wash with a non-ionic detergent.
 - Rinse and dry.

Table 3: Dyeing Parameters for Nylon

Parameter	Recommended Value
Dye Concentration	1-2% (o.w.f)[8]
Liquor Ratio	1:20[8]
pH	4.5 - 5.5[8]
Temperature	95 - 98°C[9]
Time	30 - 60 minutes[8]
Acetic Acid	1 g/L[8]
Leveling Agent	1 g/L[8]

Diagram: pH Control in Nylon Dyeing



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Caption: Controlled pH process for level dyeing of nylon.

Color Fastness Testing

After dyeing, it is crucial to evaluate the color fastness of the dyed material.

Protocol 4: Color Fastness to Washing (ISO 105-C06)

Materials:

- Dyed specimen
- Multifiber adjacent fabric (e.g., containing wool, cotton, nylon, polyester, acrylic, acetate)

- Standard soap solution
- Sodium carbonate
- Stainless steel balls (for mechanical agitation)
- Washing fastness tester (e.g., Launder-Ometer)
- Grey scales for assessing color change and staining

Procedure:

- Sample Preparation: Cut a specimen of the dyed fabric (e.g., 4x10 cm) and stitch it together with a piece of multifiber adjacent fabric of the same size.
- Washing:
 - Prepare the wash liquor according to the specific test method (e.g., A1S for sensitive items). This typically includes a standard soap solution and sodium carbonate.
 - Place the composite specimen, stainless steel balls, and the wash liquor into a stainless steel container of the washing fastness tester.
 - Run the test for the specified time and temperature (e.g., 30 minutes at 40°C).
- Rinsing and Drying:
 - Remove the specimen, rinse twice in cold deionized water, and then in running cold water.
 - Squeeze out excess water.
 - Separate the dyed specimen from the multifiber fabric (except at one short edge) and air dry at a temperature not exceeding 60°C.
- Assessment:
 - Assess the change in color of the dyed specimen using the grey scale for color change.

- Assess the degree of staining on each type of fiber in the multifiber strip using the grey scale for staining.

Protocol 5: Color Fastness to Rubbing (ISO 105-X12)

Materials:

- Dyed specimen
- Standard white cotton rubbing cloth
- Crockmeter (rubbing fastness tester)
- Grey scale for staining

Procedure:

- Dry Rubbing:
 - Mount the dyed specimen on the base of the Crockmeter.
 - Fix a dry rubbing cloth to the rubbing finger.
 - Perform 10 cycles of rubbing (10 turns of the handle).
- Wet Rubbing:
 - Wet a fresh rubbing cloth with deionized water and squeeze to a specific moisture content (usually 100% of its own weight).
 - Repeat the rubbing process with the wet cloth on a fresh area of the dyed specimen.
- Assessment:
 - Assess the degree of color transfer to both the dry and wet rubbing cloths using the grey scale for staining.

Table 4: Typical Fastness Properties of Acid Dyes

Fastness Test	Typical Rating (1-5)
Washing	3-4
Rubbing (Dry)	4-5
Rubbing (Wet)	3
Light	5-6
Perspiration	4

Note: Ratings can vary based on the specific dye, fiber, and dyeing process.

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- To cite this document: BenchChem. [Application of C.I. Acid Violet 48 in Textile Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1624508#application-of-c-i-acid-violet-48-in-textile-dyeing-research]

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